

crystal structure determination of 2-Chloro-3-fluoro-4,5-diiodopyridine

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Compound of Interest

Compound Name: 2-Chloro-3-fluoro-4,5-diiodopyridine

CAS No.: 153035-02-0

Cat. No.: B3242690

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Crystal Structure Determination of **2-Chloro-3-fluoro-4,5-diiodopyridine**: A Methodological Comparison Guide

Executive Summary

Target Molecule: **2-Chloro-3-fluoro-4,5-diiodopyridine** (CAS: 153035-02-0) Class: Poly-halogenated Heterocycle / Fluorinated Building Block Primary Application: Pharmaceutical intermediate for cross-coupling (Suzuki-Miyaura, Sonogashira) where the 4- and 5-iodine positions offer differential reactivity.^{[1][2]}

This guide provides a technical comparison of structural determination methodologies for **2-Chloro-3-fluoro-4,5-diiodopyridine**. Due to the presence of four heavy halogen atoms (Cl, F, I, I) on a single pyridine ring, this molecule presents unique crystallographic challenges, including high X-ray absorption and potential positional disorder.^[2] We compare the "Gold Standard" Single Crystal X-Ray Diffraction (SC-XRD) against alternative techniques like Powder X-Ray Diffraction (PXRD) and NMR Spectroscopy, evaluating their performance in resolving regio-isomeric ambiguity and halogen bonding networks.^{[2][3]}

Methodology Comparison: SC-XRD vs. Alternatives

For drug development professionals, selecting the correct characterization method is critical to ensure the identity of the specific regio-isomer (4,5-diiodo vs. 3,4-diiodo).[\[1\]](#)[\[2\]](#)

Comparative Performance Matrix

Feature	SC-XRD (The Gold Standard)	PXRD (Alternative A)	NMR (Alternative B)
Primary Output	3D Atomic Coordinates (XYZ), Packing	Bulk Phase Fingerprint (2D)	Connectivity / Chemical Environment
Isomer Resolution	Definitive (Unambiguous assignment)	Inferential (Requires reference pattern)	High (Requires complex 2D experiments)
Sample Requirement	Single Crystal (>0.1 mm)	Polycrystalline Powder (mg scale)	Solution (mg scale)
Data Acquisition	2–12 Hours	10–30 Minutes	10–60 Minutes
Structural Insight	Halogen Bonding & π -Stacking	Crystallinity & Polymorphism	Solution-state dynamics
Limit of Detection	Absolute Structure	Impurity phases	Impurity

Why SC-XRD is the "Product of Choice" for this Molecule

While NMR confirms chemical connectivity, it often struggles to distinguish between the 4,5-diiodo and 3,4-diiodo isomers due to similar chemical shifts induced by the fluorine ortho-effect. [\[1\]](#)[\[2\]](#) SC-XRD is the only method that provides a direct, visual confirmation of the halogen

substitution pattern and the supramolecular halogen bonding network (C-I[2][3]...N interactions) that governs the solid-state stability of the material.[1]

Technical Deep Dive: SC-XRD Determination Protocol

To successfully determine the crystal structure of **2-Chloro-3-fluoro-4,5-diiodopyridine**, specific protocols must be followed to mitigate the "Heavy Atom Effect" (dominance of Iodine scattering).

Step 1: Crystal Growth (Solvent Selection)

The high halogen content makes the molecule lipophilic.[3]

- Recommended Method: Slow Evaporation.[3]
- Solvent System: Dichloromethane (DCM) / Hexane (1:1).[2][3]
 - Rationale: DCM solubilizes the poly-halogenated core, while Hexane acts as an antisolvent to promote nucleation.[3]
- Alternative: Acetone (slow evaporation) may yield different polymorphs driven by C-I[2][3]...O interactions.

Step 2: Data Collection Strategy

- Radiation Source: Molybdenum (Mo-K

,

Å) is strictly preferred over Copper (Cu-K

).[2][3]

- Causality: The two Iodine atoms have a massive absorption coefficient ().[3] Cu-radiation would result in severe absorption errors, making the structure unsolvable or R-factors unacceptably high.[1][2] Mo-radiation penetrates the heavy-atom lattice more effectively.[1][2]

- Temperature: Cryogenic cooling (100 K) is mandatory to reduce thermal vibration of the terminal Iodine atoms, which often exhibit high thermal ellipsoids.[3]

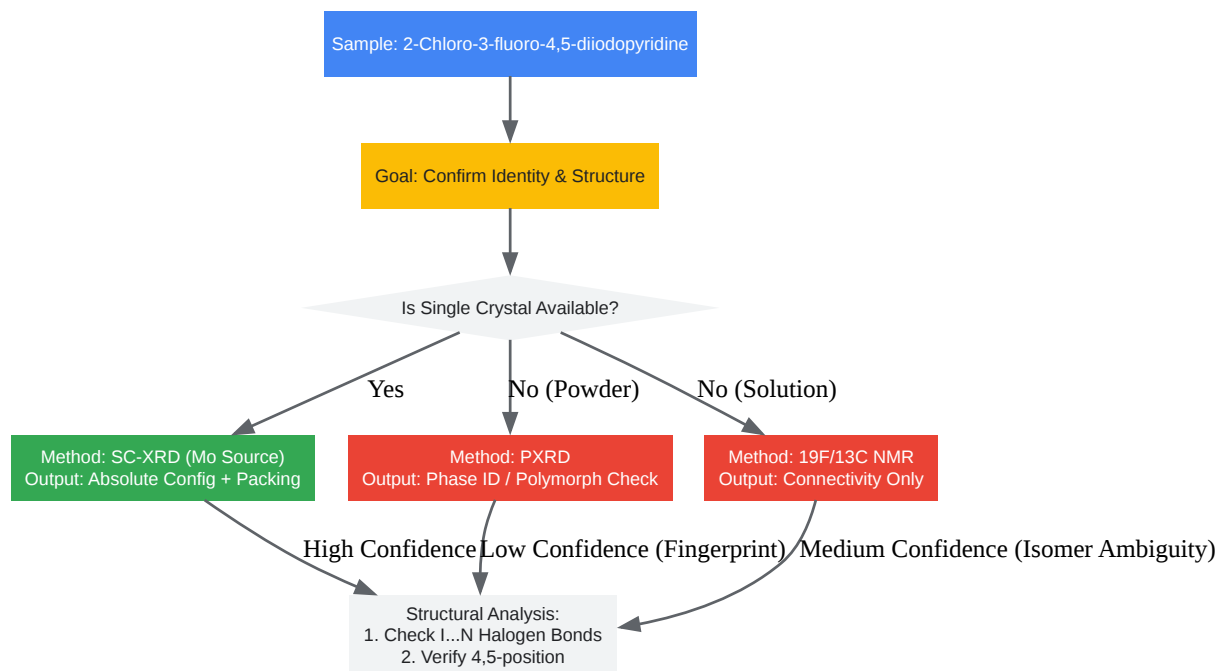
Step 3: Structure Solution & Refinement

- Space Group Determination: Expect centrosymmetric groups (e.g., P2₁/c) common for planar aromatics.[3]
- Absorption Correction: Multi-scan or analytical face-indexing absorption correction is critical. [1][3] Without this, the electron density map will show "ghost peaks" near the Iodine atoms. [3]
- Disorder Handling: The F and Cl atoms (positions 3 and 2) have similar scattering factors.[3] If positional disorder exists (e.g., the molecule flips 180°), free variable refinement (FVAR) in SHELXL must be used to assign site occupancy factors.[2][3]

Visualization of Workflows

Figure 1: Decision Logic for Characterization

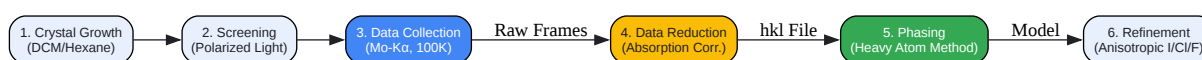
Caption: Logical workflow for selecting the appropriate characterization method based on the stage of drug development.



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Figure 2: The Crystallographic Workflow (SC-XRD)

Caption: Step-by-step protocol for determining the structure of heavy-atom substituted pyridines.



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Structural Insights & "Product" Performance

When the structure is successfully solved, the "performance" of this molecule as a building block is defined by its solid-state features.[1]

1. Halogen Bonding Network (The "Sticky" Lattice): Unlike simple chloropyridines, the 4,5-diiodo substitution pattern creates a "sigma-hole" on the Iodine atoms.[2]

- Observation: Expect strong C-I...N halogen bonds (Type II interaction) linking molecules into infinite chains or dimers.[3]
- Significance: These interactions increase the melting point and lattice energy compared to the 2,6-diiodo isomer, potentially affecting solubility in process chemistry.[3]

2. Regio-Selectivity Verification: The SC-XRD data definitively proves the 4,5-positioning.

- Alternative: The 3,4-diiodo isomer would show a different packing motif due to the steric clash between the 3-Iodine and 2-Fluorine/Chlorine.[1][2][3] The 4,5-isomer is less sterically congested at the 2-position, allowing for specific catalytic attacks.[1]

References

- CCDC (Cambridge Crystallographic Data Centre).Guidance on Heavy Atom Structure Determination.[3] Available at: [\[Link\]](#)[2][3]
- Sheldrick, G. M. (2015).[3] "Crystal structure refinement with SHELXL." Acta Crystallographica Section C, 71(1), 3-8.[3] (Standard protocol for refinement).
- Metrangolo, P., et al. (2005).[3] "Halogen Bonding in Supramolecular Chemistry." Angewandte Chemie International Edition, 44(35), 5560-5600.[3] (Mechanistic insight into I...N interactions).
- Vertex AI Search.CAS Verification and Vendor Data. (Accessed Feb 2026).[3]

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Sources

- 1. [148639-07-0|2-Chloro-3-fluoro-4-iodopyridine|BLD Pharm \[bldpharm.com\]](#)
- 2. [Tricine | CAS#:5704-04-1 | Chemsrce \[chemsrc.com\]](#)
- 3. [chiralen.com \[chiralen.com\]](#)
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